

Zolpidem-d7: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: Zolpidem-d7

Cat. No.: B15074601

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Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **Zolpidem-d7**. As specific safety data for the deuterated form is limited, this guide is primarily based on information available for Zolpidem and Zolpidem Tartrate.

Zolpidem-d7 is a deuterated analog of Zolpidem and is expected to have similar toxicological and handling properties. This guide is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification



Zolpidem is classified as a hazardous substance. The primary routes of exposure are ingestion and inhalation of dust if tablets are crushed.^{[1][2]}

GHS Classification:

Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed. ^{[3][4]}
Specific Target Organ Toxicity — Single Exposure (Category 3), Central nervous system	H336: May cause drowsiness or dizziness. ^[3]
Hazardous to the aquatic environment, long-term hazard (Category 2)	H411: Toxic to aquatic life with long lasting effects. ^{[3][4]}

Signal Word: Warning^[5]

Hazard Pictograms:

-  alt text
-  alt text

Toxicological Data

Detailed toxicological studies specifically on **Zolpidem-d7** are not readily available. The following data is for Zolpidem.

Parameter	Species	Route	Value	Reference
Occupational Exposure Limit (OEL)	Human	-	0.02 mg/m ³ (8-hour TWA for Zolpidem Tartrate)	[2]
Inhalation Toxicity	Rat	Inhalation	No signs of toxicity at 1 mg/m ³ for six weeks	[1]
Reproductive Toxicity	Rat	Oral	Irregular estrus cycles and prolonged precoital intervals at 100 mg/base/kg	[1]
Developmental Toxicity	Animal	-	No embryotoxic or teratogenic effects observed	[1]

Experimental Protocols

Detailed experimental protocols for the safety assessment of **Zolpidem-d7** were not available in the public domain at the time of this writing. Safety assessments for pharmaceutical

compounds typically involve a battery of standardized in vitro and in vivo toxicology studies as per regulatory guidelines (e.g., OECD, FDA).

Safe Handling and Storage

Handling:

- Handle as a Controlled Substance in accordance with all applicable regulations.[1]
- Avoid breathing dust, especially from crushed or broken tablets.[1][2]
- Use in a well-ventilated area. Local exhaust ventilation may be necessary for operations that generate dust.[1][2]
- Avoid contact with skin, eyes, and clothing.[1]
- Wash hands thoroughly after handling.[2]
- Keep away from heat, sparks, and flames.[2]
- Take precautionary measures against static discharge.[3]

Storage:

- Store in a cool, well-ventilated area.[2]
- Keep container tightly closed.[2][5]
- Protect from light.[2]
- Recommended storage is at room temperature, 20°C to 25°C (68°F to 77°F).[2]

Personal Protective Equipment (PPE)

Protection Type	Recommendations
Eye/Face Protection	Wear safety glasses with side shields or goggles if there is a risk of dust exposure. [1] [2]
Skin Protection	Wear suitable protective gloves when handling the product, especially if tablets are broken or crushed. [2]
Respiratory Protection	Generally not required under normal handling conditions with adequate ventilation. If dust is generated, a NIOSH-approved respirator may be necessary. [1] [2]

First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	If swallowed, seek immediate medical attention. Call a poison control center. Do not induce vomiting unless directed by a medical professional. [1] [6]
Inhalation	If dust is inhaled, move the person to fresh air. Seek medical attention if breathing difficulties occur. [1] [7]
Skin Contact	If dust comes into contact with skin, remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation develops. [1]
Eye Contact	In case of contact with dust, flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek medical attention if irritation develops. [1] [2]

Accidental Release Measures

- Minimize dust generation.[1]
- Wear appropriate personal protective equipment during cleanup.[1]
- For spills, vacuum or scoop up the material. Moisten any dust with water before collection.[2]
- Place the spilled material in a suitable, labeled container for disposal.[2]
- Prevent the product from entering drains, sewers, or waterways.[2]

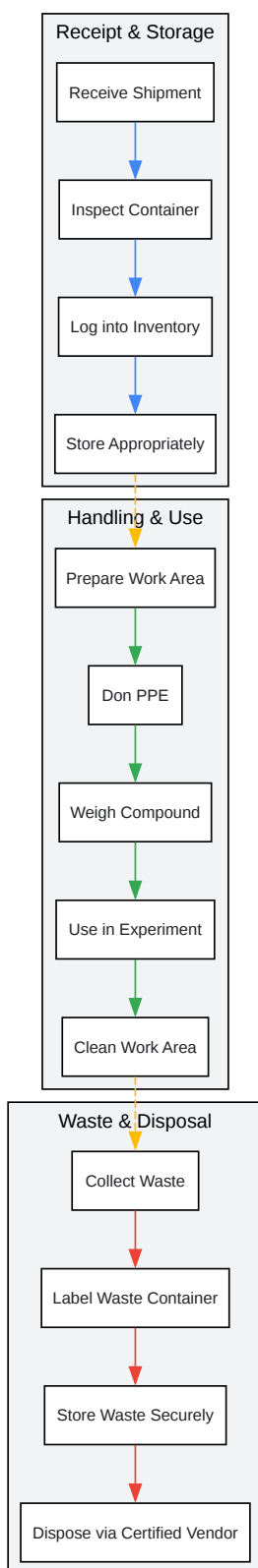
Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or foam.[1][6]
- Unsuitable Extinguishing Media: A strong water jet may be inefficient.[2]
- Hazardous Combustion Products: May emit nitrogen oxides under fire conditions.[1][2]
- Firefighting Instructions: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

Disposal Considerations

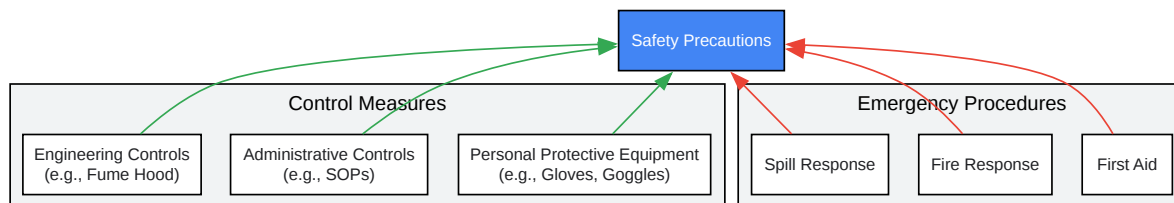
Dispose of waste in accordance with all applicable federal, state, and local regulations. As a controlled substance, specific recordkeeping and disposal requirements may apply.[1] It is recommended that bulk wastes and contaminated materials be double-contained and disposed of by incineration.[1]

Visualizations



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Caption: General laboratory workflow for handling chemical compounds.



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Caption: Hierarchy of safety controls and emergency procedures.

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